

# 4',5'-Dibromofluorescein molecular weight and formula

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## Compound of Interest

Compound Name: 4',5'-Dibromofluorescein

Cat. No.: B7799365

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## 4',5'-Dibromofluorescein: A Technical Overview

For Immediate Release – **4',5'-Dibromofluorescein** is a xanthene dye recognized for its fluorescent properties, making it a valuable tool in various scientific applications. This document provides core technical data on its molecular characteristics.

## Core Molecular Data

The fundamental molecular properties of **4',5'-Dibromofluorescein** are summarized below. This data is essential for researchers in chemistry and drug development for calculations related to stoichiometry, solution preparation, and analytical characterization.

Property	Value	Citations
Molecular Formula	C <sub>20</sub> H <sub>10</sub> Br <sub>2</sub> O <sub>5</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	490.10 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Synonyms	Solvent Red 72, Eosinic acid, D & C Orange No. 5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
CAS Number	596-03-2	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a>

## Physicochemical Properties

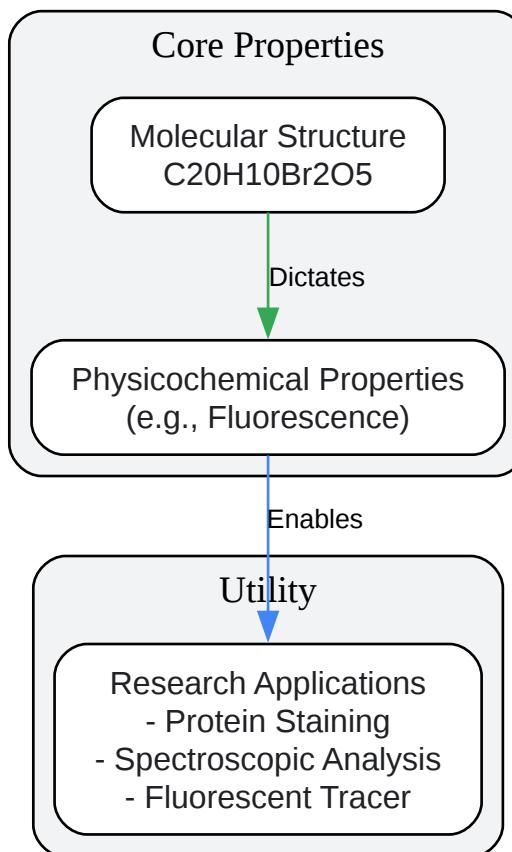
**4',5'-Dibromofluorescein** appears as an orange or red powder.<sup>[1]</sup> It is slightly soluble in water, exhibiting an orange color with a faint yellow fluorescence, and is soluble in ethanol, where it produces an orange solution with a greenish-yellow fluorescence.<sup>[1][6]</sup>

## Applications in Research

This fluorescent dye is utilized in a range of laboratory applications. It has been employed for staining proteins in both 1-D and 2-D sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE).<sup>[2]</sup> Furthermore, it can be used as a ligand to study protein properties through spectroscopic analysis.<sup>[2]</sup> Its fluorescent nature also makes it suitable as a tracer in biological and environmental studies.<sup>[5]</sup>

## Logical Relationship: From Structure to Application

The specific chemical structure of **4',5'-Dibromofluorescein** dictates its function as a fluorescent dye, which in turn enables its use in various research applications.



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Figure 1. Relationship between molecular properties and applications.

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- To cite this document: BenchChem. [4',5'-Dibromofluorescein molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b7799365#4-5-dibromofluorescein-molecular-weight-and-formula>

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